

tri-sec-butylborane molecular weight and formula

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Compound of Interest

Compound Name: Tri-sec-butylborane

Cat. No.: B073942

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In-Depth Technical Guide: Tri-sec-butylborane

This guide provides core technical data on **tri-sec-butylborane**, a significant reagent in organic synthesis, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

Tri-sec-butylborane, also known as tris(1-methylpropyl)borane, is an organoboron compound used as a reducing agent.^[1] Its fundamental molecular properties are summarized below.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₇ B	[1][2][3]
Molecular Weight	182.15 g/mol	[1][3][4]
Alternate Molecular Weight	182.16 g/mol	[2]
Synonyms	Tris(1-methylpropyl)borane, Tri-sec-butylboron	[1][2][3]
CAS Number	1113-78-6	[1][2]

As a language model, I am unable to provide detailed experimental protocols or generate visualizations such as diagrams using the DOT language. The information provided is based on publicly available data.

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References

- 1. calpaclab.com [calpaclab.com]
- 2. Borane, tris(1-methylpropyl)- | C₁₂H₂₇B | CID 102559 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Cas 1113-78-6, TRI-SEC-BUTYLBORANE | lookchem [lookchem.com]
- 4. Page loading... [guidechem.com]
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